

Technical Support Center: Propionyl Fluoride Scale-Up

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Compound of Interest

Compound Name: Propionyl fluoride

CAS No.: 430-71-7

Cat. No.: B1293512

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Status: Operational | Tier: Level 3 (Process Safety & Engineering) Topic: Safe Scale-Up of **Propionyl Fluoride** (

) Synthesis & Handling

Mission Statement

You have reached the Advanced Process Safety Desk. This guide addresses the specific challenges of scaling up **Propionyl Fluoride**—a highly reactive electrophile with a deceptively low boiling point (43–44 °C) and a high hazard profile due to potential Hydrofluoric Acid (HF) generation.

Unlike standard acid chlorides, the scale-up of acyl fluorides requires a distinct "Fluorine-Competent" infrastructure. Below are the technical protocols and troubleshooting guides designed to prevent containment breaches and ensure high-purity isolation.

Module 1: Reactor Design & Material Compatibility

Critical Decision Making for Containment

Q: Can I use my standard glass-lined stainless steel (GLSS) reactor for this scale-up?

A: Proceed with Extreme Caution (Not Recommended for Routine Production). While borosilicate glass is often used in small-scale anhydrous research, it is a liability at scale.

Propionyl fluoride hydrolyzes to release HF, which rapidly etches glass and enamel.

- The Failure Mode: Even trace moisture (ppm levels) generates HF. In a GLSS reactor, HF attacks the silica matrix, causing "fish-scaling" or pinhole failures in the lining.
- The Solution: For pilot-scale (>1 kg), use Hastelloy C-276, Monel 400, or PTFE/PFA-lined vessels. If you must use glass for a single run, ensure the system is strictly anhydrous (<50 ppm water) and inspect the vessel immediately post-run.

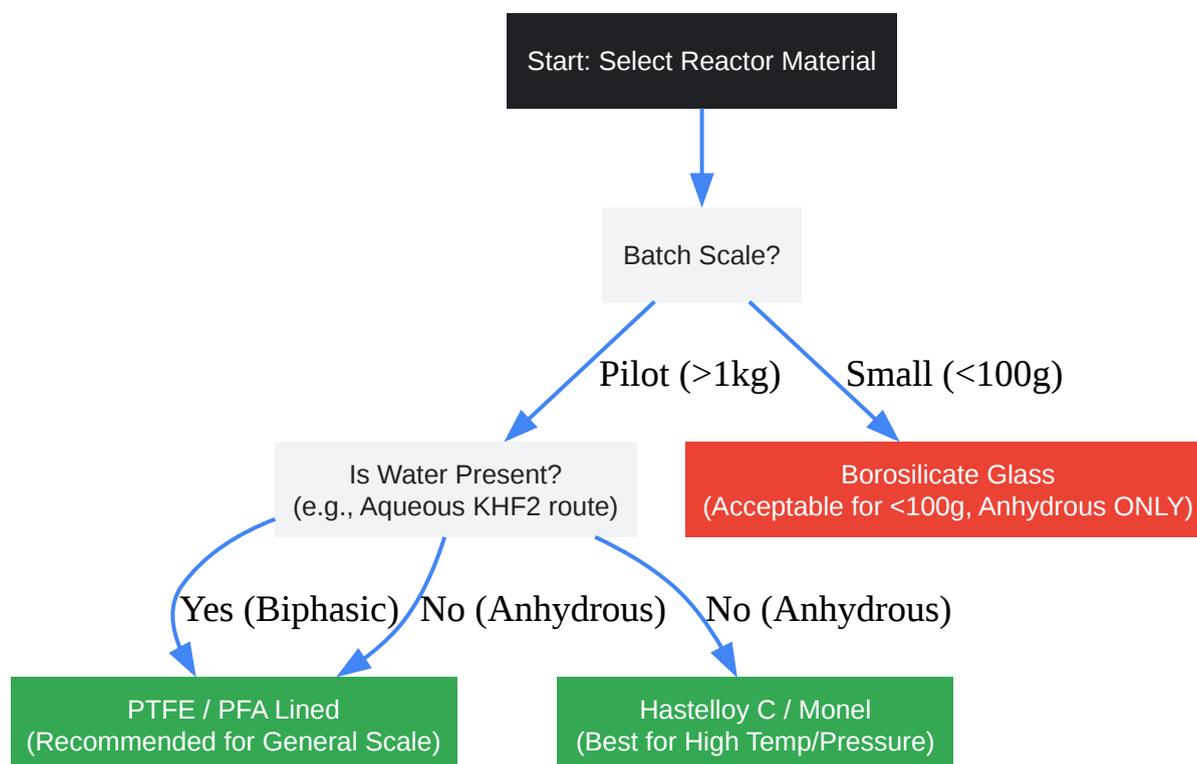
Q: The product boils at 43 °C. How do I prevent product loss to the scrubber?

A: You must upgrade your condenser utility. Standard tower water (15–20 °C) is insufficient. The vapor pressure of **propionyl fluoride** is high at ambient temperature.

- Requirement: Use a chilled brine or glycol loop set to -20 °C.
- Vent Configuration: Ensure your reactor vent goes to a caustic scrubber (KOH/NaOH) to trap any escaping acid gases, but install a cryogenic trap before the scrubber to recover product that bypasses the primary condenser.

Visual Guide: Reactor Material Selection Logic

Use this decision tree to select the correct vessel for your batch size.



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Figure 1: Decision logic for reactor material based on scale and water presence. Note that PTFE/PFA is the safest general-purpose choice for acyl fluorides.

Module 2: Synthesis & Process Control

The "Bifluoride Exchange" Protocol

Q: What is the safest route for scaling up? Deoxo-Fluor is too expensive.

A: Use the Acyl Chloride + Aqueous Bifluoride Exchange. For scale-up, the reaction of Propionyl Chloride with Potassium Bifluoride (

) is superior to Deoxo-Fluor or DAST due to cost, thermal stability, and ease of handling.

- Mechanism: Phase-Transfer Catalyzed (PTC) halogen exchange.^{[1][2]}
- Reaction:

Step-by-Step Scale-Up Protocol (100 mmol - 1 kg Scale)

Parameter	Specification	Reason
Reagent A	Propionyl Chloride (1.0 equiv)	Starting material (inexpensive).
Reagent B	Potassium Bifluoride (), 3.0 M Aqueous	Fluorinating agent. Excess ensures conversion.
Solvent	Dichloromethane (DCM) or 2-MeTHF	DCM boils at 40°C (close to product), making separation hard. Use high-boiling solvent if distilling product, or neat.
Temperature	0 °C to Ambient (20 °C)	Controls exotherm during mixing.
Time	1–4 Hours	Monitor via GC (look for disappearance of chloride).

Execution:

- Charge the reactor with 3.0 M aqueous (2.0 equiv).
- Cool the solution to 0 °C.
- Add Propionyl Chloride slowly (dropwise) over 1 hour. Warning: Exothermic.
- Agitate vigorously. The reaction is biphasic; mass transfer limits the rate.
- Phase Cut: Stop agitation. The organic layer (**Propionyl Fluoride**) will separate.
 - Note: Since **Propionyl Fluoride** density (0.95 g/mL) is close to water, phase separation can be tricky. Adding NaCl can help increase aqueous density.
- Distillation: Distill the organic layer directly. Collect the fraction at 42–45 °C.

Q: My yield is low (<50%). What is happening?

A: Troubleshooting Checklist:

- Volatility Loss: Did you use a -20 °C condenser? If not, your product evaporated.
- Hydrolysis: Did the reaction sit too long? While acyl fluorides are more stable than chlorides, they will hydrolyze in the aqueous phase eventually. Separate phases immediately upon completion.
- Stirring: Is your agitation sufficient? This is a biphasic reaction. Low RPM = Low Conversion.

Module 3: Safety, Quenching & Waste

Managing the HF Hazard

Q: How do I safely quench the reactor residue?

A: Never quench with water alone. The unreacted propionyl chloride or fluoride will generate HF and HCl immediately.

- The "Calcium" Rule: Always have Calcium Carbonate () or Lime () present in your quench tank.
- Protocol: Pump the reaction waste slowly into a stirred slurry of and ice water. The calcium precipitates fluoride as insoluble (Fluorspar), preventing HF vaporization.

Q: What is the specific First Aid for Propionyl Fluoride exposure?

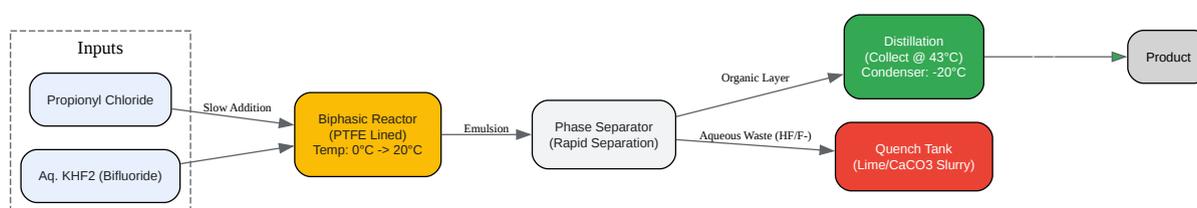
A: Treat as an HF Burn. **Propionyl fluoride** penetrates the skin and releases HF in the deep tissue, causing necrosis and bone decalcification.

- Immediate Action: Strip contaminated clothing.[3][4]

- Flush: Rinse with water for 5 minutes (do not delay).
- Neutralize: Apply 2.5% Calcium Gluconate Gel immediately to the affected area. Massage it into the skin.
- Medical: Seek hospital treatment immediately. Mention "Hydrofluoric Acid precursor" exposure.

Visual Guide: Safe Synthesis Workflow

The flow of materials from reagents to safe isolation.



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Figure 2: Process flow for the biphasic synthesis of **Propionyl Fluoride**. Note the critical waste diversion to a Calcium-based quench.

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